

Molecular Properties and Purchasing Information

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Compound Focus: BnO-PEG6-CH2COOH

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The table below summarizes the key characteristics of the two linkers based on general PEG linker chemistry and supplier information [1] [2].

Feature	BnO-PEG4-CH2COOH	BnO-PEG6-CH2COOH
Total PEG Units	4	6
Approx. Molecular Weight	~310-350 Da *	~400-450 Da *
Core Functional Groups	Benzyl-protected hydroxyl (BnO-), Carboxylic acid (-COOH)	Benzyl-protected hydroxyl (BnO-), Carboxylic acid (-COOH)
Linker Type	PROTAC linker [1]	PROTAC linker (by analogy) [1]
Key Structural Difference	Shorter polyethylene chain	Longer polyethylene chain
Supplier Example (Non-GMP)	mPEG4-CH2COOH [2]	mPEG6-CH2COOH [2]

Note: Precise molecular weights for the BnO-protected forms are not listed. The estimates are based on the molecular weights of similar mPEGn-CH2COOH linkers [2].

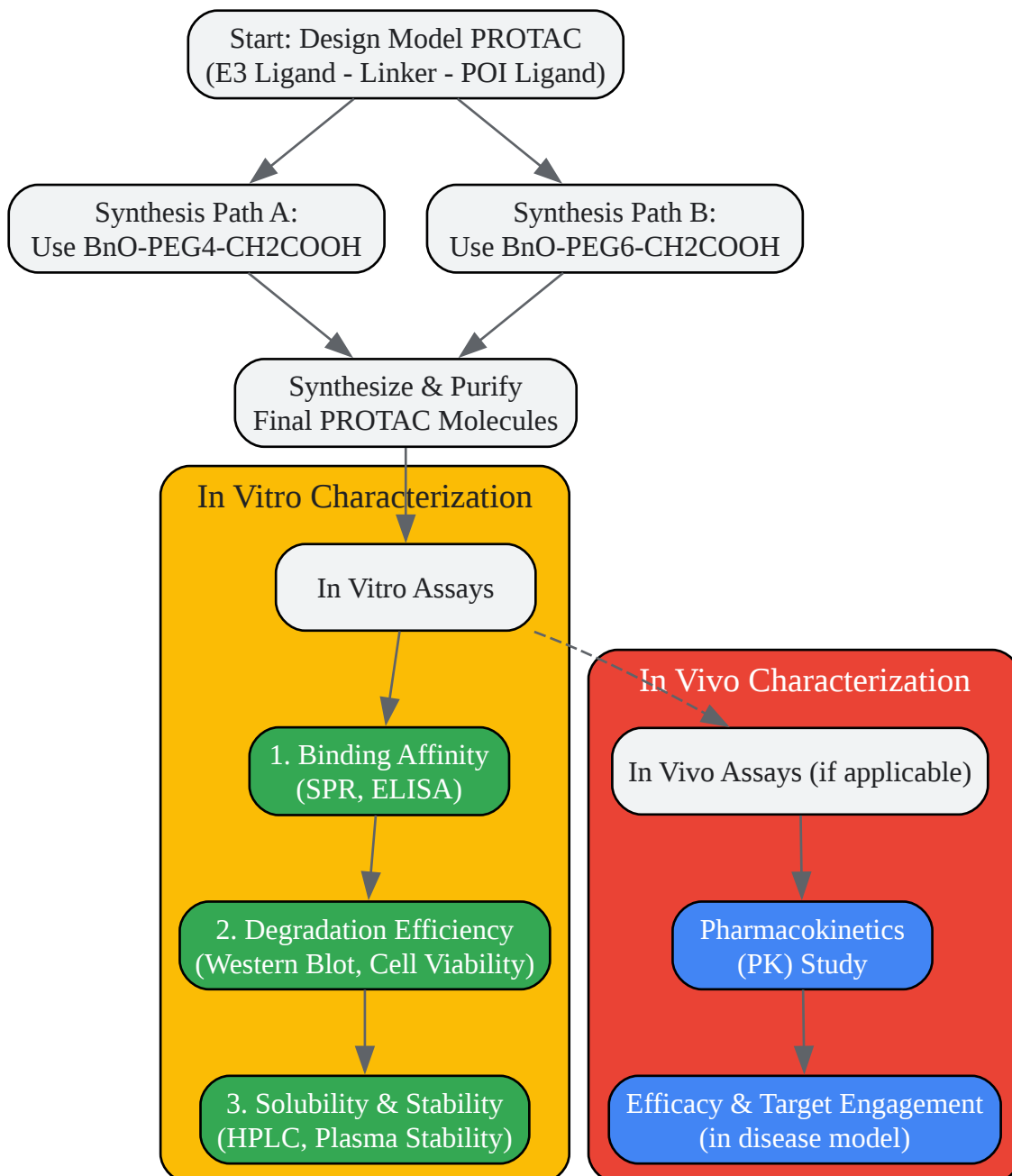
Performance and Experimental Considerations

While direct data is unavailable, research on PEGylated systems provides strong guidance on how the linker length difference would impact performance.

- **Solubility and Flexibility:** A longer PEG chain (PEG6) will generally confer **greater aqueous solubility** to the conjugate and offer **more flexibility**, which can be beneficial for connecting two bulky molecules in a PROTAC and allowing for more dynamic interactions [3] [4].
- **Steric Shielding and Efficacy:** Studies on PEGylated nanoparticles show that longer PEG chains provide a more effective steric shield. This reduces nonspecific protein adsorption (opsonization) and recognition by the immune system, thereby **prolonging blood circulation time** [4]. This principle is crucial for the in vivo efficacy of targeted degraders.
- **Synthetic Considerations:** The longer chain of PEG6 will **increase the overall molecular weight** of the final PROTAC more than PEG4. This is a critical parameter for PROTACs, as it must adhere to the "rule of five" for drug-likeness. Furthermore, a longer, more flexible linker could potentially lead to a higher population of inactive conformations.

Suggested Experimental Protocol

To generate your own comparative data, you could synthesize and evaluate a model PROTAC using each linker. A general workflow is outlined below.



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For the **synthetic steps**, the carboxylic acid (-COOH) of the BnO-PEG_n-CH₂COOH linker is typically activated and coupled to an amine-containing E3 ligase ligand (or POI ligand). The benzyl (BnO-) protecting group can then be removed to reveal a hydroxyl, which is functionalized for connection to the other ligand [1] [2].

Key assays for comparison would include:

- **Surface Plasmon Resonance (SPR) or ELISA:** To measure binding affinity to the target protein and E3 ligase [5].
- **Western Blot and Cell Viability:** In relevant cell lines, to measure target protein degradation (DC50) and cell death (IC50) [3].
- **Solubility and Plasma Stability:** Using HPLC to assess critical physicochemical and pharmacokinetic properties [3] [4].
- **Pharmacokinetics:** In animal models, comparing parameters like half-life and bioavailability, where the longer PEG6 linker is theorized to offer an advantage [4].

Comparison Guide Summary

Based on the general principles of PEG linker chemistry, here is a comparative summary:

Criterion	BnO-PEG4-CH2COOH	BnO-PEG6-CH2COOH
Best For	Constructs where a lower molecular weight and less conformational flexibility are desired.	Improving aqueous solubility and in vivo circulation time of the final PROTAC.
Advantages	Contributes less to total molecular weight; may provide a more rigid connection.	Potentially superior pharmacokinetics (longer half-life) due to better steric shielding [4].
Disadvantages	May offer less solubility and poorer in vivo stability compared to longer PEGs [4].	Increases the molecular weight more significantly; may introduce unproductive flexibility.

How to Proceed Without Direct Data

Given the lack of a direct head-to-head study, your best approaches are:

- **Consult Specialized Suppliers:** Companies like MedChemExpress (for the PROTAC linker itself) [1] and Biochempeg (which offers a vast range of monodispersed PEG linkers) [2] may have proprietary technical data or synthesis advice.
- **Empirical Testing:** The most reliable path is to synthesize model PROTACs using both linkers and conduct the comparative assays outlined above.

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References

1. BnO-PEG1-CH2COOH | PROTAC Linkers [medchemexpress.com]
2. Monodispersed Carboxylic Acid(COOH) PEG [biochempeg.com]
3. Cyclization of the Analgesic α -Conotoxin Vc1.1 With a Non ... [pmc.ncbi.nlm.nih.gov]
4. Impact of the Different Molecular Weights of Polyethylene ... [mdpi.com]
5. Polymer-based antibody mimetics (iBodies) target human ... [pmc.ncbi.nlm.nih.gov]

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